

handling and storage guidelines for 1,2-Diphenoxyethane in the lab

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Compound of Interest

Compound Name: 1,2-Diphenoxyethane

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Technical Support Center: 1,2-Diphenoxyethane

This technical support center provides researchers, scientists, and drug development professionals with essential guidelines for the handling, storage, and troubleshooting of **1,2-Diphenoxyethane** in a laboratory setting.

Frequently Asked Questions (FAQs)

Q1: What is **1,2-Diphenoxyethane** and what are its common applications in the lab?

A1: **1,2-Diphenoxyethane** (CAS No. 104-66-5), also known as ethylene glycol diphenyl ether, is a white to off-white crystalline solid.^[1] In the laboratory, it is primarily used as a solvent, a heat transfer fluid in high-temperature reactions, and as an intermediate in organic synthesis.^{[1][2]} It is also utilized in the preparation of polymeric materials and as a sensitizer for thermal paper.^{[1][3]}

Q2: What are the primary hazards associated with **1,2-Diphenoxyethane**?

A2: **1,2-Diphenoxyethane** may cause irritation to the eyes, skin, and respiratory tract.^[1] While its toxicological properties have not been fully investigated, it is advisable to handle it with care to avoid direct contact and inhalation of dust.^[1]

Q3: What are the proper storage conditions for **1,2-Diphenoxyethane**?

A3: Store **1,2-Diphenoxyethane** in a tightly closed container in a cool, dry, and well-ventilated area.[4] It should be kept away from incompatible substances, such as strong oxidizing agents.

Q4: What personal protective equipment (PPE) should be worn when handling **1,2-Diphenoxyethane**?

A4: When handling **1,2-Diphenoxyethane**, it is important to wear appropriate personal protective equipment, including chemical safety goggles, gloves, and a lab coat. If there is a risk of dust formation, a NIOSH-approved respirator is recommended.

Troubleshooting Guide

Issue: The **1,2-Diphenoxyethane** solid is difficult to dissolve.

- Possible Cause: **1,2-Diphenoxyethane** has limited solubility in non-polar solvents and is only slightly soluble in water.[1] You may be using an inappropriate solvent.
- Solution: **1,2-Diphenoxyethane** is readily soluble in common organic solvents such as ethanol, acetone, and chloroform.[1] Consider using one of these solvents for your experiment. Gentle heating may also aid in dissolution, but be mindful of the solvent's boiling point and the stability of your other reagents.

Issue: The reaction yield is lower than expected when using **1,2-Diphenoxyethane** as a starting material.

- Possible Cause: Impurities in the **1,2-Diphenoxyethane** may be interfering with the reaction. Synthesis of **1,2-Diphenoxyethane** can result in side products or unreacted starting materials.[3]
- Solution: Purify the **1,2-Diphenoxyethane** before use. Recrystallization from a suitable solvent, such as isopropanol or ethyl acetate, is a common method to remove impurities.[5] [6] Alternatively, vacuum distillation can be used for purification.[7]

Issue: Unexpected side products are observed in the reaction mixture.

- Possible Cause: Ethers like **1,2-Diphenoxyethane** can undergo cleavage in the presence of strong acids or bases, leading to undesired side reactions.[8]

- Solution: Review your reaction conditions. If strong acids or bases are present, consider if they are necessary or if milder alternatives could be used. Protecting groups may be required for other functional groups in your substrate to prevent unwanted reactions.

Issue: The **1,2-Diphenoxyethane** appears to be degrading during the experiment.

- Possible Cause: Although generally stable under normal conditions, prolonged exposure to high temperatures or strong oxidizing agents can lead to the decomposition of **1,2-Diphenoxyethane**.^[1]
- Solution: If high temperatures are required, ensure the reaction is carried out under an inert atmosphere (e.g., nitrogen or argon) to prevent oxidative degradation. Avoid contact with strong oxidizing agents. If degradation is suspected, analyze a sample of the material to confirm its purity.

Quantitative Data

Property	Value	Reference
CAS Number	104-66-5	[8]
Molecular Formula	C14H14O2	[1][8]
Molecular Weight	214.26 g/mol	[8]
Appearance	White to off-white crystalline solid	[1]
Melting Point	94-96 °C	[4]
Boiling Point	341.6 °C at 760 mmHg	[1]
Solubility in Water	Slightly soluble	[1]
Solubility in Organic Solvents	Readily soluble in ethanol, acetone, and chloroform	[1]
Flash Point	139.4 °C	[1]

Experimental Protocols

Synthesis of **1,2-Diphenoxyethane** via Williamson Ether Synthesis

This protocol is a generalized procedure based on common laboratory practices for this type of reaction.

Materials:

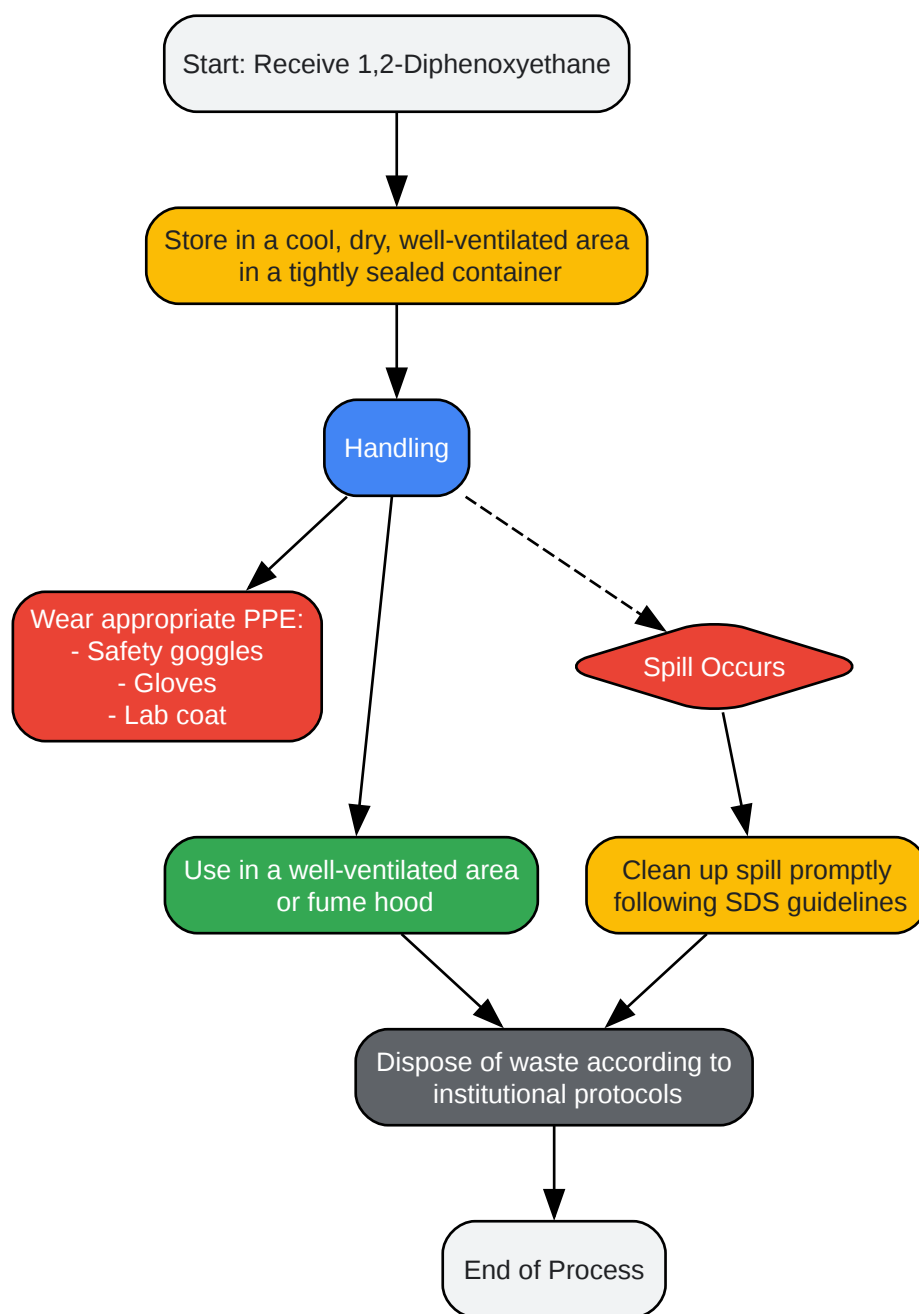
- Phenol
- 1,2-Dibromoethane
- Sodium hydroxide (NaOH)
- Ethanol (solvent)
- Water
- Ethyl acetate (for recrystallization)

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve phenol and sodium hydroxide in ethanol.
- Slowly add 1,2-dibromoethane to the reaction mixture.
- Heat the mixture to reflux and maintain for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- Pour the reaction mixture into water and extract the product with a suitable organic solvent like ethyl acetate.
- Wash the organic layer with water and brine, then dry it over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure to obtain the crude product.

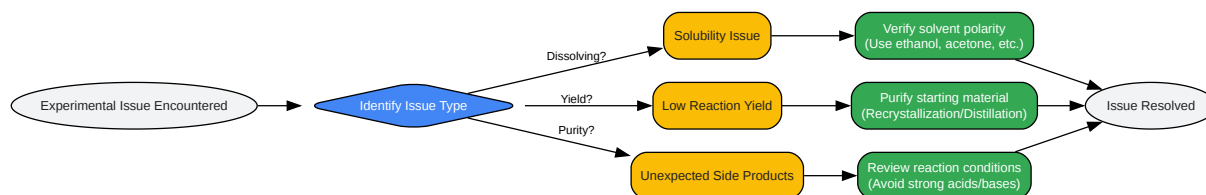
- Purify the crude **1,2-Diphenoxyethane** by recrystallization from hot ethyl acetate to yield a white crystalline solid.[6]

Visualizations



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Caption: Workflow for the safe handling and storage of **1,2-Diphenoxyethane**.



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Caption: Troubleshooting logic for common issues with **1,2-Diphenoxyethane**.

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